

An In-depth Technical Guide to 2,2,3,3-Tetramethylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3,3-Tetramethylpentane

Cat. No.: B1619375

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2,3,3-tetramethylpentane**, a highly branched alkane. This document details its chemical identifiers, physicochemical properties, a proposed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Core Identifiers and Properties

2,2,3,3-Tetramethylpentane is a saturated hydrocarbon with the chemical formula C_9H_{20} .^[1]
^[2] Its highly branched structure imparts specific physical and chemical properties that are of interest in various research and industrial applications.

Chemical Identifiers

A comprehensive list of identifiers for **2,2,3,3-tetramethylpentane** is provided below, facilitating its unambiguous identification in databases and literature.

Identifier Type	Value
CAS Number	7154-79-2[1][3][4]
IUPAC Name	2,2,3,3-tetramethylpentane[1]
InChI	InChI=1S/C9H20/c1-7-9(5,6)8(2,3)4/h7H2,1-6H3[1][2]
InChIKey	QUKOJKFJIHSBKV-UHFFFAOYSA-N[1][4]
Canonical SMILES	CCC(C)(C)C(C)(C)C[3]
PubChem CID	92723[5]
UNII	ATL6HVV37B[3]
DSSTox Substance ID	DTXSID60221779[3]

Physicochemical Data

The key physical and chemical properties of **2,2,3,3-tetramethylpentane** are summarized in the table below. These properties are crucial for its handling, application, and analysis.

Property	Value
Molecular Weight	128.258 g/mol [3]
Density	0.757 g/cm ³ [6]
Boiling Point	140.4 °C at 760 mmHg[3]
Melting Point	-9.89 °C[3]
Flash Point	29 °C[3]
Refractive Index	1.4214[3]
Vapor Pressure	7.68 mmHg at 25°C[3]
XLogP3	4.2[3]

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,2,3,3-tetramethylpentane** is not readily available in the cited literature. However, a plausible synthetic route can be proposed based on established organometallic chemistry, particularly the Grignard reaction, which is a versatile method for forming carbon-carbon bonds. The proposed synthesis involves the reaction of a Grignard reagent with a dihaloalkane.

Proposed Synthesis of **2,2,3,3-Tetramethylpentane**

This proposed protocol describes the synthesis of **2,2,3,3-tetramethylpentane** via the reaction of tert-butylmagnesium chloride with 2,3-dichloro-2,3-dimethylbutane.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- tert-Butyl chloride
- 2,3-dichloro-2,3-dimethylbutane
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

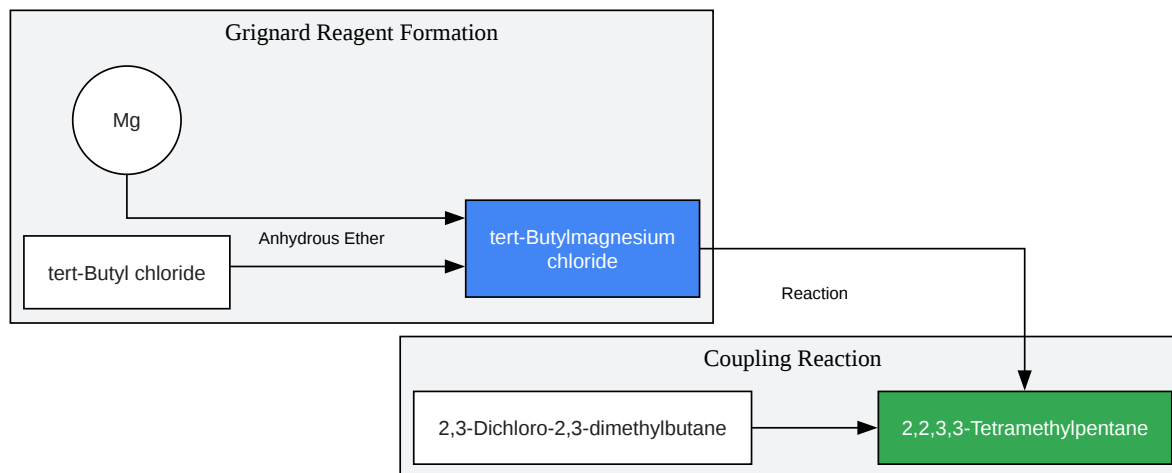
Procedure:

- Preparation of tert-butylmagnesium chloride (Grignard Reagent):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
 - Add a small crystal of iodine.
 - Add a solution of tert-butyl chloride in anhydrous diethyl ether or THF dropwise from the dropping funnel to the magnesium turnings.

- The reaction is initiated by gentle warming, and the disappearance of the iodine color indicates the start of the Grignard reagent formation.
- Continue the addition of the tert-butyl chloride solution at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete reaction.
- Reaction with 2,3-dichloro-2,3-dimethylbutane:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of 2,3-dichloro-2,3-dimethylbutane in anhydrous diethyl ether or THF dropwise from the dropping funnel to the stirred Grignard reagent.
 - After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for several hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation to obtain **2,2,3,3-tetramethylpentane**.

Logical Relationship Diagram

The following diagram illustrates the proposed synthetic pathway for **2,2,3,3-tetramethylpentane**.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2,2,3,3-tetramethylpentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. A novel synthesis of branched high-molecular-weight (C40+) long-chain alkanes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pearl.plymouth.ac.uk [pearl.plymouth.ac.uk]
- 5. researchgate.net [researchgate.net]

- 6. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2,3,3-Tetramethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619375#2-2-3-3-tetramethylpentane-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com